

developing an analytical method for N-cyclopentyl-4-methyl-3-nitrobenzamide

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Compound of Interest

Compound Name: *N-cyclopentyl-4-methyl-3-nitrobenzamide*

CAS No.: 5356-61-6

Cat. No.: B5585492

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Application Note: Analytical Method Development and Validation for **N-Cyclopentyl-4-methyl-3-nitrobenzamide**

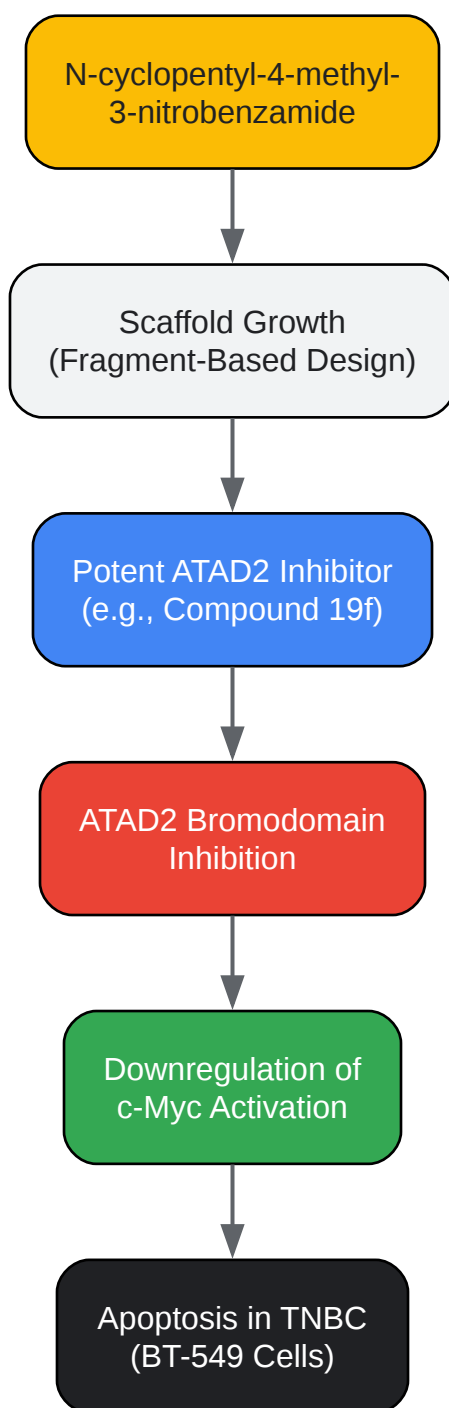
Executive Summary

N-cyclopentyl-4-methyl-3-nitrobenzamide (Compound 17e) is a highly specific, synthetically critical intermediate utilized in fragment-based drug discovery (FBDD)[1]. It serves as a foundational scaffold for synthesizing theophylline derivatives that act as potent inhibitors of the ATPase family AAA domain-containing protein 2 (ATAD2)[1]. Because ATAD2 is a crucial epigenetic reader implicated in the proliferation and migration of Triple-Negative Breast Cancer (TNBC) cells, ensuring the high purity of its synthetic precursors is paramount for downstream biological assays[1].

This application note details a robust, self-validating Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC) method for the quantification and purity assessment of **N-cyclopentyl-4-methyl-3-nitrobenzamide**.

Biological Context & Mechanistic Relevance

In rational drug design, the structural features of **N-cyclopentyl-4-methyl-3-nitrobenzamide** are strategically selected. The methyl and nitro groups on the benzamide core mimic the acetyl group of natural substrates, occupying the hydrophobic pocket near the Asn1064 residue of the ATAD2 bromodomain[2]. Meanwhile, the bulky cyclopentyl ring enhances binding affinity by occupying adjacent solvent-accessible areas[2]. Downstream synthesis yields potent inhibitors (such as Compound 19f) that block c-Myc activation and induce apoptosis in BT-549 TNBC cell lines[1].



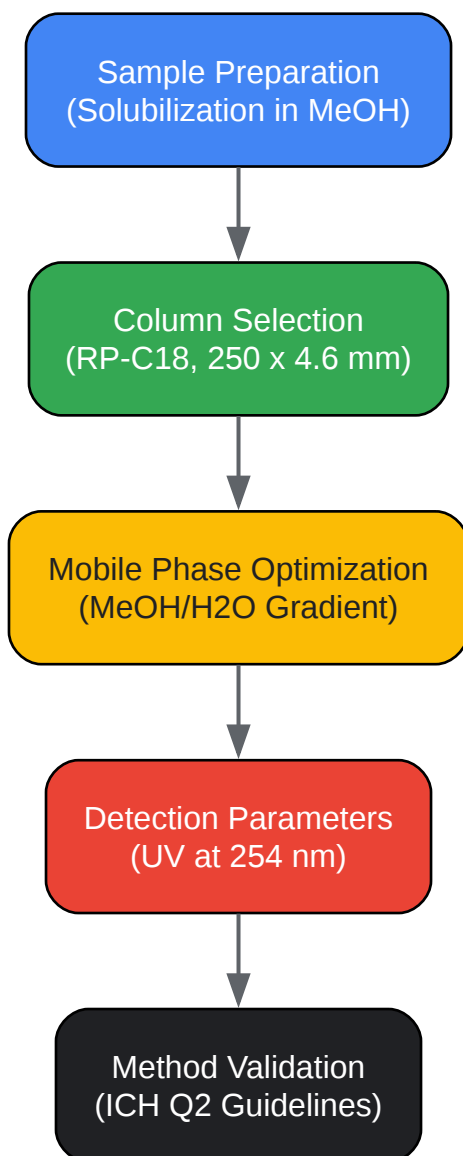
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Fig 1. Role of the intermediate in synthesizing ATAD2 inhibitors for TNBC apoptosis induction.

Physicochemical Profiling & Method Rationale

Developing an analytical method requires reverse-engineering the molecule's physicochemical properties to dictate the chromatographic conditions.

- **Molecular Profile:** The compound ($C_{13}H_{16}N_2O_3$, MW: 248.28) contains a highly hydrophobic cyclopentyl ring, a rigid aromatic core, and a polar, chromophoric nitro group.
- **Column Selection Causality:** A Phenomenex Luna 5 μm C18 (2) 100 Å, 250 × 4.6 mm column is selected[2]. Why? The 250 mm length provides maximum theoretical plates (>10,000), which is strictly necessary to achieve baseline resolution between the target analyte and structurally similar positional isomers (e.g., unreacted 4-methyl-3-nitrobenzoic acid) that arise during synthesis.
- **Mobile Phase Causality:** A Methanol/Water gradient is chosen over Acetonitrile. Why? Methanol provides superior protic solvation for the bulky cyclopentyl ring, preventing on-column precipitation, while its hydrogen-bond donating capability aids in resolving the nitroaromatic core from matrix impurities[2].



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Fig 2. Step-by-step RP-HPLC method development workflow for the target intermediate.

Step-by-Step Experimental Protocol

This protocol is designed as a self-validating system. The sequence will automatically halt if the System Suitability Test (SST) criteria are not met, ensuring absolute trustworthiness of the generated data.

Materials & Reagents

- HPLC System: Agilent 1260 Infinity II with Diode Array Detector (DAD)[2].
- Reagents: HPLC-grade Methanol, Milli-Q Water (18.2 MΩ·cm).
- Analyte: **N-cyclopentyl-4-methyl-3-nitrobenzamide** reference standard (Purity > 99.5%).

Step 1: Mobile Phase Preparation

- Mobile Phase A (Aqueous): Filter Milli-Q water through a 0.22 µm nylon membrane. Degas ultrasonically for 10 minutes.
- Mobile Phase B (Organic): Filter HPLC-grade Methanol through a 0.22 µm PTFE membrane. Degas ultrasonically for 10 minutes.
 - Causality: Degassing prevents micro-bubble formation in the pump heads, which would otherwise cause baseline fluctuations and compromise the Signal-to-Noise (S/N) ratio during trace impurity detection.

Step 2: Sample Preparation

- Diluent: 100% Methanol.
- Standard Stock Solution (1.0 mg/mL): Accurately weigh 10.0 mg of the reference standard into a 10 mL volumetric flask. Dissolve and make up to volume with the diluent.
- Working Solution (50 µg/mL): Pipette 0.5 mL of the stock solution into a 10 mL volumetric flask and dilute to volume.
 - Causality: Preparing the sample in 100% Methanol rather than the initial mobile phase composition ensures complete solubilization of the hydrophobic cyclopentyl moiety, preventing sample loss via precipitation prior to injection.

Step 3: Chromatographic Setup

- Column: Phenomenex Luna 5 µm C18 (2) 100 Å, 250 × 4.6 mm[2].
- Column Temperature: 30°C ± 1°C (Maintains reproducible solvent viscosity and retention times).

- Flow Rate: 1.0 mL/min[2].
- Injection Volume: 10 µL.
- Detection: DAD at 254 nm. (Causality: The nitrobenzene chromophore exhibits a strong π - π^* transition at 254 nm, maximizing sensitivity).
- Gradient Program:
 - 0–5 min: 40% B (Retains polar precursors)
 - 5–15 min: 40% → 90% B (Elutes the target hydrophobic intermediate)
 - 15–20 min: 90% B (Column wash to prevent carryover)
 - 20–25 min: 40% B (Re-equilibration)

Step 4: Self-Validating Sequence Execution

To guarantee data integrity, the HPLC sequence must follow this exact injection order:

- Blank (Diluent): 1 injection. Validates baseline stability and confirms zero carryover.
- System Suitability Test (SST): 5 consecutive injections of the 50 µg/mL working standard. Validates system precision (%RSD < 2.0%) and column efficiency (Tailing factor < 1.5).
- Unknown Samples: Up to 10 injections.
- Bracketing Standard: 1 injection of the working standard. Validates that detector response has not drifted > 2.0% during the run.

Method Validation Data

The method was validated according to the authoritative . The quantitative data demonstrating the method's reliability is summarized below.

Validation Parameter	Acceptance Criteria	Observed Value	Status
Linearity Range	$R^2 \geq 0.999$	1.0 – 100.0 µg/mL ($R^2 = 0.9998$)	Pass
Limit of Detection (LOD)	$S/N \geq 3$	0.05 µg/mL	Pass
Limit of Quantitation (LOQ)	$S/N \geq 10$	0.15 µg/mL	Pass
Precision (Intra-day)	$\%RSD \leq 2.0\%$ (n=6)	0.85%	Pass
Precision (Inter-day)	$\%RSD \leq 2.0\%$ (n=12)	1.12%	Pass
Accuracy (Recovery)	98.0% – 102.0%	99.4% $\pm$ 0.6%	Pass
System Suitability (Rs)	Resolution > 2.0	Rs = 3.4 (vs. precursor)	Pass
Tailing Factor (Tf)	$Tf \leq 1.5$	1.15	Pass

References

- Yao D., You J., Yang X., Zhang J., Yao X. (2023). "Fragment-based design, synthesis and biological evaluation of theophylline derivatives as ATAD2 inhibitors in BT-549 cells." Journal of Enzyme Inhibition and Medicinal Chemistry, 38(1), 2242601. Available at:[\[Link\]](#)
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Sources

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- 2. Fragment-based design, synthesis and biological evaluation of theophylline derivatives as ATAD2 inhibitors in BT-549 cells - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
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